Experimental validation of SKF 22340 finite element models

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Compound of Interest

Compound Name:	*Skf 22340*
CAS No.:	*79215-54-6*
Cat. No.:	*B1229705*

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Clarification Regarding "SKF 22340"

Initial research indicates that "**SKF 22340**" refers to an industrial component, specifically a spherical roller bearing manufactured by SKF, and not a pharmaceutical compound.[1][2][3][4][5][6][7] Consequently, there are no publicly available finite element models or related experimental validations for "**SKF 22340**" within a pharmacological or drug development context.

To address the core of your request for a comparison guide on the experimental validation of finite element models in a relevant biomedical field, this report will focus on a well-documented analogous subject: Drug-Eluting Stents (DES). This guide will adhere to all the specified content types, audience, core requirements, and visualization standards outlined in your prompt.

Comparison Guide: Experimental Validation of Finite Element Models for Drug-Eluting Stents

Audience: Researchers, scientists, and drug development professionals.

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This guide provides an objective comparison of the performance of finite element (FE) models of drug-eluting stents with experimental data. It includes detailed methodologies for key experiments and visual representations of relevant biological pathways and development workflows.

Data Presentation: Performance Comparison of FE Models and Experimental Data

The validation of finite element models for drug-eluting stents involves comparing computational predictions with physical test results across several key performance metrics. The following tables summarize quantitative data from various studies, showcasing the degree of correlation between FEA predictions and experimental measurements for the mechanical behavior and drug release kinetics of DES.

Table 1: Comparison of Mechanical Properties - FEA vs. Experimental Data

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Performance Metric	Stent Type/Material	Finite Element Model Prediction	Experimental Result
Deployment Pressure	Tubular Stent (TS)	> 2.8x higher than Coil Stent	-
Coil Stent (CS)	Lower than Tubular Stent	-	
Elastic Recoil	Tubular Stent (TS)	5.4%	-
Coil Stent (CS)	2.6%	-	
Radial Strength	Resolute Onyx (3mm)	-	233 ± 5 mN/mm
Fatigue Life	Tapered-Strut Design	4.2x increase in safety factor	5.9x - 6.6x enhancement
Diameter Decrease (Max Compression)	Coronary Stent vs. AndraStent®	-	36.5 ± 11.1%
Coronary Stent vs. CP Stent™	-	45.2 ± 9.2%	
Coronary Stent vs. Edwards Sapien™	-	68.9 ± 1.1%	

Note: A direct side-by-side comparison from a single study is often not available. The data above is synthesized from multiple sources to illustrate the types of comparisons made.[3][5][8][9]

Table 2: Comparison of Drug Elution Kinetics - Computational Model vs. Experimental Data

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Drug/Stent Platform	Time Point	Predicted Drug Release (% of total)	In Vitro/In Vivo Measured Release (% of total)
Sirolimus-Eluting Stent	10 days	Model dependent on polymer layers	~50% (in vitro)
30 days	and diffusion coefficients	~80% (in vitro)	
Paclitaxel-Eluting Stent	24 hours	Varies with coating and flow	Data typically gathered over 30-90 days
10 days	conditions in the model	in preclinical studies	

Note: Computational models for drug release are highly complex and depend on numerous parameters. Experimental data is typically gathered over extended periods in preclinical studies.[4][10][11]

Experimental Protocols

Detailed methodologies are crucial for the accurate validation of FE models. Below are protocols for key experiments cited in the validation of drug-eluting stents.

In Vitro Mechanical Testing

a) Radial Strength and Recoil Test (based on ISO 25539)[12]

- Objective: To determine the force a stent exerts to maintain an open vessel and its tendency to recoil after expansion.
- Apparatus: A radial force tester with an iris-like compression head.
- Procedure:
  - The stent is deployed to its nominal diameter.

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- The radial force tester applies a uniform compressive force to the stent, reducing its diameter to a predefined percentage (e.g., 50% of the original diameter).[13]
- The force exerted by the stent as a function of its diameter is continuously recorded during compression and subsequent release.[14]
- The radial strength is typically reported as the force at a specific diameter or the maximum compressive force sustained.
- Elastic recoil is calculated as the percentage decrease in stent diameter after the expansion pressure is released.

b) Flexibility (Three-Point Bending Test) (based on ASTM F2606)[13]

- Objective: To quantify the flexibility of the stent, which is important for its deliverability through tortuous arteries.
- Apparatus: A universal testing machine with a three-point bend fixture.
- Procedure:
  - The stent (in its crimped or expanded state) is placed on two lower supports.
  - A single upper anvil applies a load to the midpoint of the stent.
  - The force required to achieve a certain deflection is recorded.
  - The resulting load-deflection curve is used to compare the flexibility of different stent designs.

In Vitro Drug Elution Kinetics

- Objective: To measure the rate and total amount of drug released from the stent over time in a controlled laboratory environment.[1][4]
- Apparatus: Temperature-controlled shaker bath or a flow-through cell simulating physiological flow.

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- Procedure (Static Method):[1]
  - The drug-eluting stent is immersed in a known volume of a release medium (e.g., phosphate-buffered saline with a surfactant to ensure sink conditions).
  - The container is placed in a shaker bath maintained at 37°C.
  - At specified time intervals (e.g., 1, 6, 24 hours, and daily thereafter), samples of the release medium are withdrawn.
  - The withdrawn medium is replaced with fresh medium to maintain a constant volume.
  - The concentration of the drug in the collected samples is quantified using a validated analytical method, such as high-performance liquid chromatography (HPLC).
  - The cumulative amount of drug released over time is then plotted.

In Vivo Evaluation in Animal Models (Porcine Coronary Artery Model)

- Objective: To assess the biocompatibility, safety, and efficacy of the drug-eluting stent in a living organism, which provides a more complex physiological environment than in vitro tests.[10][15]
- Procedure:
  - Under general anesthesia and sterile conditions, the drug-eluting stent is implanted in the coronary artery of a pig. A control stent (e.g., a bare-metal stent or a stent with a different drug) may be implanted in another artery of the same animal.
  - The animal is allowed to recover and is monitored for a predetermined period (e.g., 28, 90, or 180 days).[10]
  - At the end of the study period, the animal is euthanized, and the stented artery segments are explanted.
  - The arteries are subjected to histological analysis.

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Histological Analysis of Stented Arteries

- Objective: To microscopically examine the biological response of the artery wall to the stent implantation.
- Procedure:
  - The explanted stented artery is fixed in formalin.
  - To allow for thin sectioning, the tissue is embedded in a hard polymer like poly(methyl methacrylate). Alternatively, a novel technique involves dissolving the metallic stent struts with acid, allowing for standard paraffin embedding.[16]
  - Thin sections of the artery and the in-situ stent (if not dissolved) are cut using a microtome.
  - The sections are mounted on microscope slides and stained with various histological stains (e.g., Hematoxylin and Eosin for general morphology, Verhoeff-Van Gieson for elastic fibers).[17]
  - Immunohistochemical staining can be used to identify specific cell types (e.g., smooth muscle cells, macrophages).[18]
  - Key parameters are quantitatively assessed under a microscope, including:
    - Neointimal thickness: The thickness of the new tissue growth over the stent struts.
    - Inflammation score: The degree of inflammatory cell infiltration around the stent.
    - Endothelialization: The extent to which the stent struts are covered by a new layer of endothelial cells.[19]
    - Injury score: The degree of damage to the artery wall caused by the stent implantation.[18]

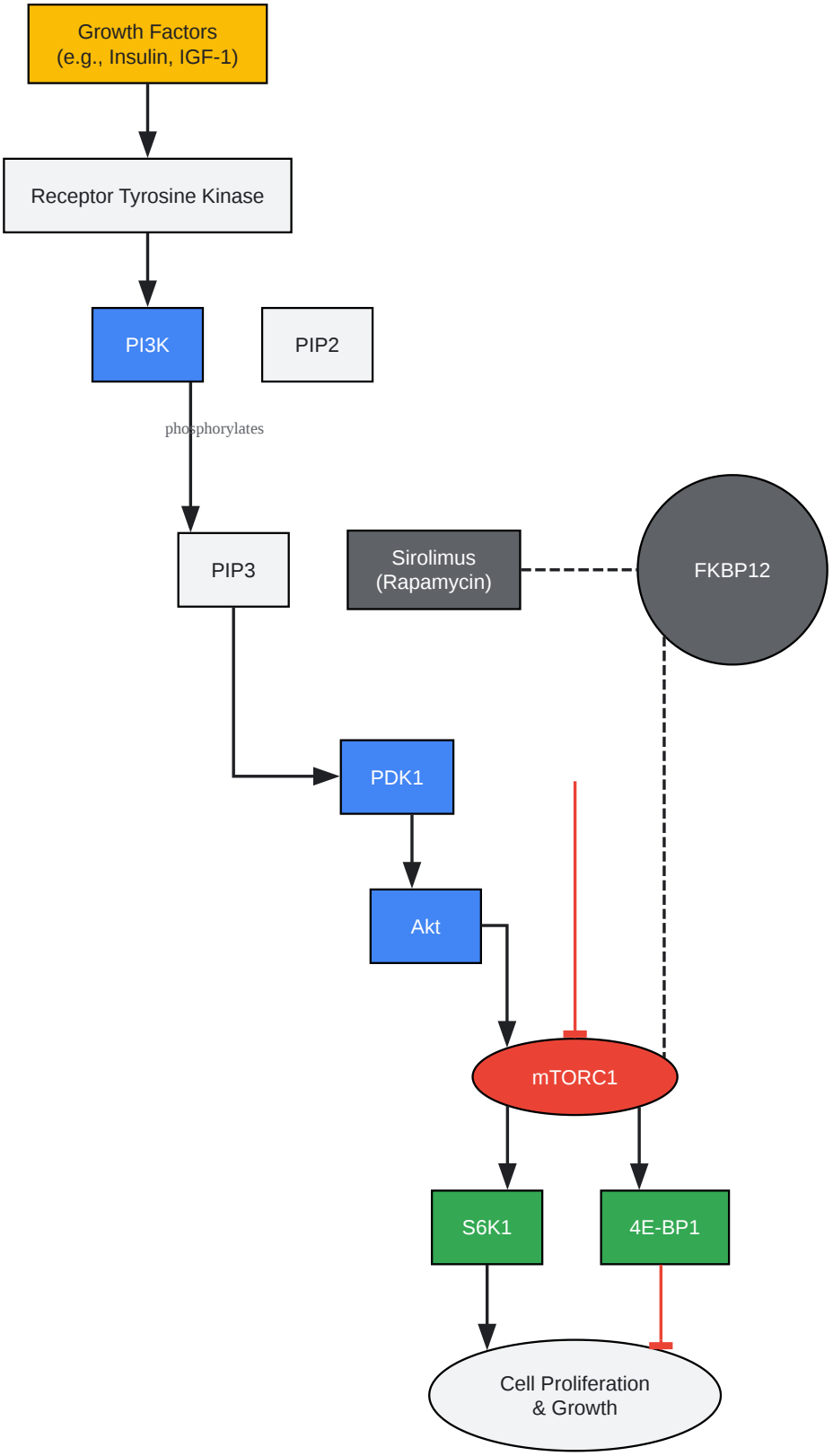
Mandatory Visualization

Signaling Pathway

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The drugs released from many drug-eluting stents, such as Sirolimus (Rapamycin) and its analogs, inhibit the proliferation of smooth muscle cells by targeting the mammalian target of rapamycin (mTOR) signaling pathway.[7][20]

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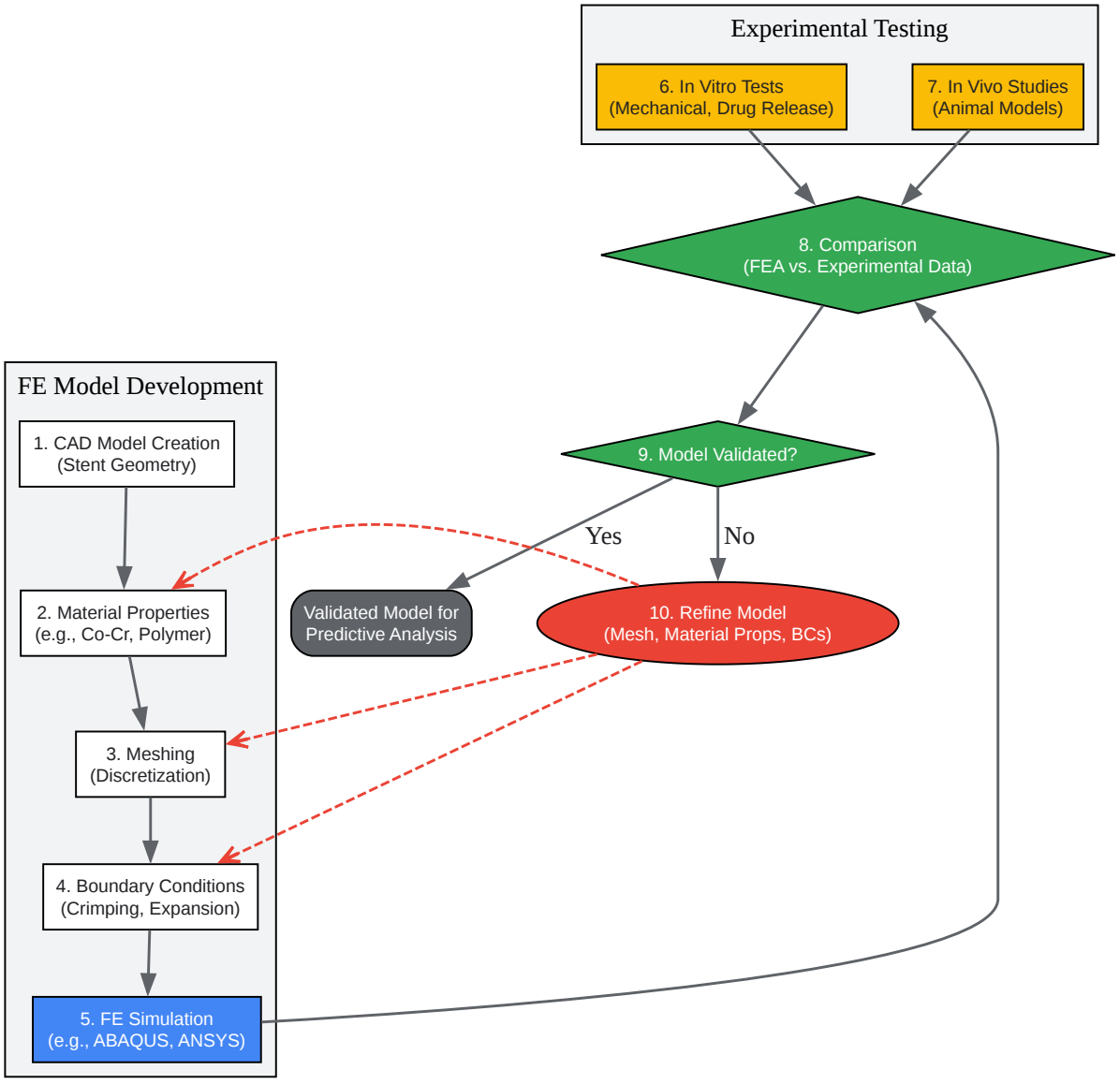
Figure 1: Sirolimus inhibits the mTOR signaling pathway.

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Experimental Workflow

The development and validation of a finite element model for a medical device like a drug-eluting stent follows a structured workflow, integrating computational modeling with physical testing.

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Figure 2: FEA model development and validation workflow.

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